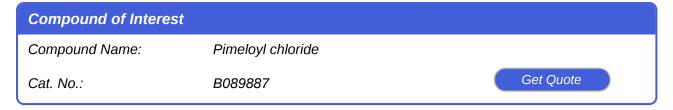


# Pimeloyl Chloride: A Comprehensive Technical Guide to its Chemical Properties and Reactivity

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Pimeloyl chloride**, also known as heptanedioyl dichloride, is a di-acyl chloride that serves as a versatile bifunctional reagent in organic synthesis.[1][2] Its two reactive acyl chloride groups, separated by a flexible five-carbon chain, allow for its use in a variety of chemical transformations, including polymerization, acylation, and the synthesis of macrocyclic compounds. This technical guide provides an in-depth overview of the chemical properties and reactivity of **pimeloyl chloride**, tailored for professionals in research and drug development.

## **Chemical and Physical Properties**

**Pimeloyl chloride** is a colorless liquid under standard conditions.[3] A comprehensive summary of its key physical and chemical properties is provided in the table below for easy reference and comparison.



Property	Value	Reference(s)
Molecular Formula	C7H10Cl2O2	[1][4][5]
Molecular Weight	197.06 g/mol	[1][4][6]
CAS Number	142-79-0	[3][4][6]
Appearance	Colorless liquid	[3]
Boiling Point	113 °C at 5 mmHg	[4][6][7]
Melting Point	103-105 °C	[3][4]
Density	1.205 g/mL at 25 °C	[4][6][7]
Refractive Index (n20/D)	1.469	[4][6][7]
Flash Point	113 °C	[3][4][6]
Solubility	Sparingly soluble (5.1 g/L at 25 °C)	[8]
Storage Temperature	Room Temperature (in a dry, sealed container)	[3][4]

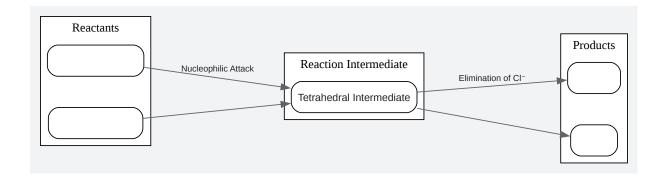
## Reactivity

As a di-acyl chloride, **pimeloyl chloride**'s reactivity is characterized by the electrophilic nature of its carbonyl carbons, making them susceptible to nucleophilic attack. This reactivity allows for the formation of a wide range of derivatives, including amides, esters, and polymers.

## **Reaction with Amines (Amidation)**

**Pimeloyl chloride** reacts readily with primary and secondary amines to form the corresponding diamides. The reaction proceeds via a nucleophilic addition-elimination mechanism. The lone pair of electrons on the nitrogen atom of the amine attacks the carbonyl carbon of the acyl chloride, leading to the formation of a tetrahedral intermediate. This intermediate then collapses, eliminating a chloride ion and forming the stable amide bond. Due to the bifunctional nature of **pimeloyl chloride**, this reaction can be used to synthesize polyamides when a diamine is used as the nucleophile.



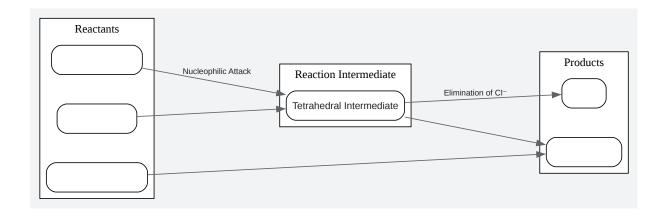


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General mechanism for the reaction of **Pimeloyl Chloride** with a primary amine.

#### **Reaction with Alcohols (Esterification)**

Similar to its reaction with amines, **pimeloyl chloride** reacts with alcohols to form diesters. This reaction also follows a nucleophilic addition-elimination pathway, where the oxygen atom of the alcohol acts as the nucleophile. The reaction is typically carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the hydrochloric acid byproduct. When a diol is used, this reaction leads to the formation of polyesters.





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General mechanism for the base-catalyzed reaction of **Pimeloyl Chloride** with an alcohol.

### **Hydrolysis**

**Pimeloyl chloride** is sensitive to moisture and will hydrolyze to form pimelic acid and hydrochloric acid. This reaction is analogous to the reactions with amines and alcohols, with water acting as the nucleophile. Due to its reactivity with water, it is crucial to handle and store **pimeloyl chloride** under anhydrous conditions to prevent its degradation.[3][4] The hydrolysis of analogous diacyl chlorides, such as terephthaloyl chloride, is known to be rapid.[9]

#### **Polymerization Reactions**

A significant application of **pimeloyl chloride** is in the synthesis of polymers, particularly polyamides and polyesters, through step-growth polymerization.

- Polyamide Synthesis: The reaction of pimeloyl chloride with a diamine, such as 1,6-hexanediamine, yields a polyamide. This type of polymerization is often carried out as an interfacial polymerization, where the diamine is dissolved in an aqueous phase and the pimeloyl chloride is in an immiscible organic solvent. The polymer forms at the interface of the two layers.[10][11][12][13]
- Polyester Synthesis: Similarly, polyesters can be synthesized by reacting pimeloyl chloride
  with a diol, for example, 1,4-butanediol.[14][15] This can be performed via solution
  polymerization.

### **Experimental Protocols**

The following are generalized experimental protocols for key reactions involving **pimeloyl chloride**. These should be adapted and optimized based on the specific substrates and desired products.

#### **General Procedure for Acylation of an Amine**

 Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the amine (2.2 equivalents) in a suitable anhydrous solvent (e.g., dichloromethane, THF).

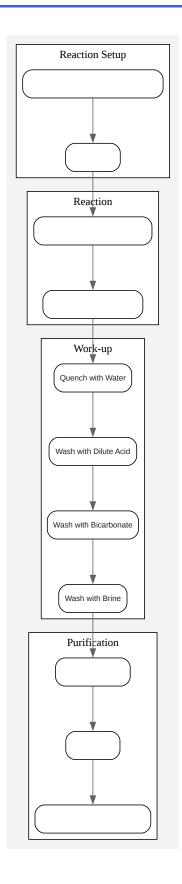






- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Pimeloyl Chloride: Slowly add a solution of pimeloyl chloride (1.0 equivalent)
  in the same anhydrous solvent to the stirred amine solution.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by TLC or other analytical techniques.
- Work-up: Quench the reaction with water. Separate the organic layer and wash sequentially
  with a dilute acid solution (e.g., 1M HCl) to remove excess amine, followed by a saturated
  sodium bicarbonate solution, and finally with brine.
- Purification: Dry the organic layer over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and concentrate under reduced pressure. The crude product can then be purified by recrystallization or column chromatography.





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General experimental workflow for the acylation of an amine with Pimeloyl Chloride.



# Interfacial Polymerization for Polyamide Synthesis (Nylon 7,6)

This protocol is adapted from the synthesis of Nylon 6,10.[10][12]

- Aqueous Phase: Prepare a solution of 1,6-hexanediamine (1 equivalent) in an aqueous solution of sodium hydroxide (2 equivalents).
- Organic Phase: Prepare a solution of pimeloyl chloride (1 equivalent) in a water-immiscible organic solvent (e.g., hexane or dichloromethane).
- Polymerization: Carefully pour the organic solution onto the aqueous solution in a beaker, taking care to minimize mixing. A polymer film will form at the interface of the two layers.
- Isolation: Gently grasp the polymer film with forceps and pull it from the beaker. The polymer can be continuously drawn out as a "rope."
- Washing and Drying: Wash the polymer rope thoroughly with water and then with a solvent like acetone or ethanol to aid in drying. Allow the polymer to dry completely.

## Safety and Handling

**Pimeloyl chloride** is a corrosive substance that can cause severe skin burns and eye damage. [6][8] It is also harmful if inhaled, causing respiratory irritation.[6] Therefore, it should be handled with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. As it reacts with moisture, it should be stored in a tightly sealed container in a dry environment.[3][4]

#### Conclusion

**Pimeloyl chloride** is a valuable and highly reactive bifunctional building block in organic synthesis. Its ability to readily undergo nucleophilic acyl substitution with a variety of nucleophiles makes it a key reagent for the synthesis of diamides, diesters, and, notably, polymers such as polyamides and polyesters. A thorough understanding of its chemical properties, reactivity, and handling requirements is essential for its safe and effective use in research and development.



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